

Application Notes and Protocols for 1,7-Dichloroheptane in Synthetic Chemistry

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Compound of Interest

Compound Name: 1,7-Dichloroheptane

Cat. No.: B1582780

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This guide provides an in-depth exploration of **1,7-dichloroheptane**, focusing on its applications not as a conventional solvent, but as a pivotal bifunctional intermediate in organic synthesis. For researchers, scientists, and professionals in drug development, understanding the nuanced reactivity of this molecule is key to leveraging its synthetic potential.

Physicochemical Profile and Safety Considerations

1,7-Dichloroheptane is a colorless liquid whose utility in synthesis is largely dictated by its physical properties and the presence of two terminal chlorine atoms.^[1] The seven-carbon chain imparts a degree of flexibility and specific spatial orientation to the molecules it helps create.^[2]

Table 1: Physicochemical Properties of **1,7-Dichloroheptane**

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ Cl ₂	[3][4]
Molecular Weight	169.09 g/mol	[3][4]
CAS Number	821-76-1	[4]
Density	~1.04 g/cm ³	[5][6]
Boiling Point	~199 °C	[5][6]
Melting Point	~23.5 °C (estimate)	[5][6]
Flash Point	~83.1 °C	[5]
Refractive Index	~1.4565	[5][6]
Vapor Pressure	0.166 mmHg at 25°C	[5]

Safety and Handling:

1,7-Dichloroheptane is classified as a skin and eye irritant.[3] Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times.[7] All manipulations should be performed in a well-ventilated fume hood.[7] Store in a cool, dry place away from incompatible materials.[7]

Core Applications as a Synthetic Intermediate

The defining characteristic of **1,7-dichloroheptane** is its bifunctionality, with two reactive chlorine atoms at either end of the heptane chain.[1][2] This structure makes it an ideal building block for synthesizing larger, more complex molecules, particularly in the formation of cyclic compounds and polymers.[2][8]

Synthesis of Cyclic Compounds

The seven-carbon linker of **1,7-dichloroheptane** is particularly well-suited for the synthesis of seven-membered rings and macrocycles, which are prevalent in natural products and pharmacologically active compounds. A notable application is in the synthesis of cyclic diarylheptanoids, a class of plant secondary metabolites with interesting biological activities.[9][10][11]

Causality in Experimental Design: The flexible seven-carbon chain can bridge two aromatic systems, facilitating intramolecular cyclization reactions. The choice of reaction conditions, such as high dilution, is often critical to favor intramolecular cyclization over intermolecular polymerization.

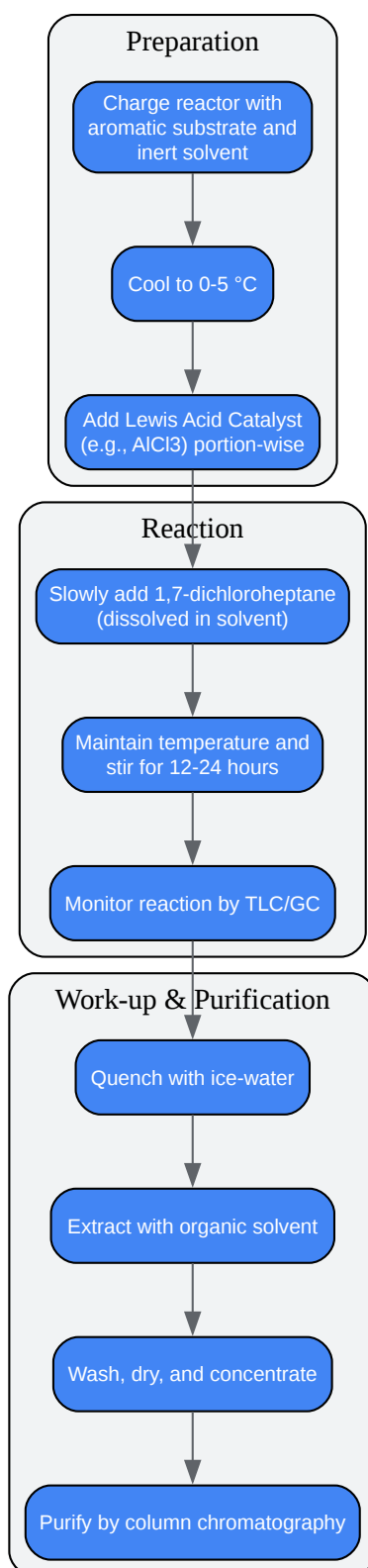
Polymer and Materials Science

In polymer chemistry, **1,7-dichloroheptane** can act as a cross-linking agent or as a monomer in condensation polymerization.^[8] The two terminal chlorine atoms can undergo nucleophilic substitution reactions with difunctional nucleophiles (e.g., diamines, diols) to form long polymer chains. The heptane unit in the polymer backbone influences the material's physical properties, such as flexibility and thermal stability.

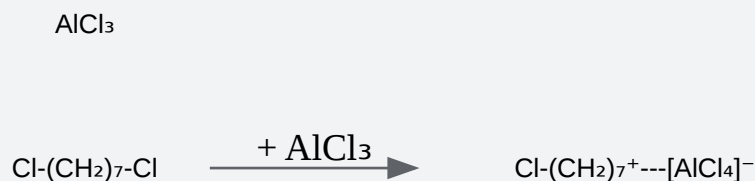
Experimental Protocol: Synthesis of a Cyclic Diarylheptanoid Precursor

This protocol provides a representative example of using **1,7-dichloroheptane** in a Friedel-Crafts alkylation reaction to form a precursor for cyclic diarylheptanoids. This reaction involves the alkylation of an aromatic compound with both ends of the **1,7-dichloroheptane** chain, which can then be subjected to further transformations to achieve cyclization.

Workflow for Friedel-Crafts Alkylation:



Electrophile Generation in Friedel-Crafts Alkylation



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- To cite this document: BenchChem. [Application Notes and Protocols for 1,7-Dichloroheptane in Synthetic Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1582780#applications-of-1-7-dichloroheptane-as-a-solvent>]

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